

An In-depth Technical Guide on (3-(Trifluoromethoxy)phenyl)hydrazine Hydrochloride

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Compound of Interest

| | |
|----------------|---|
| Compound Name: | (3-(Trifluoromethoxy)phenyl)hydrazine hydrochloride |
| Cat. No.: | B590970 |

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Disclaimer: A comprehensive search of publicly available scientific literature and chemical databases did not yield specific quantitative solubility data for **(3-(Trifluoromethoxy)phenyl)hydrazine hydrochloride**. The following guide provides qualitative solubility information gleaned from available sources and outlines a general experimental protocol for determining solubility.

Physicochemical Properties

| Property | Value | Source |
|-------------------|-------------|--------------|
| CAS Number | 133115-55-6 | [1][2][3][4] |
| Molecular Formula | C7H8ClF3N2O | [1][2][3][4] |
| Molecular Weight | 228.6 g/mol | [1][3] |
| Physical Form | Solid | [1][2][3] |
| Appearance | White solid | [2][3] |

Qualitative Solubility Data

While precise quantitative data is unavailable, general solubility characteristics have been reported. The hydrochloride salt form of this compound suggests potential solubility in polar solvents.

| Solvent | Solubility | Notes |
|---------------------------|----------------|--|
| Polar Solvents | Soluble | Generally soluble in polar solvents. [5] |
| DMSO (Dimethyl Sulfoxide) | Soluble | Mentioned as a suitable solvent. |
| Methanol | Soluble | Mentioned as a suitable solvent. |
| Water | Likely Soluble | The related compound, 4-(Trifluoromethoxy)phenylhydrazine hydrochloride, is reported to be soluble in water. [6] |

General Experimental Protocol for Solubility Determination

The following outlines a standard equilibrium solubility shake-flask method, a common technique for determining the solubility of a solid compound in a given solvent.

Objective: To determine the saturation concentration of **(3-(Trifluoromethoxy)phenyl)hydrazine hydrochloride** in a specific solvent at a controlled temperature.

Materials:

- **(3-(Trifluoromethoxy)phenyl)hydrazine hydrochloride**
- Selected solvent(s) of interest

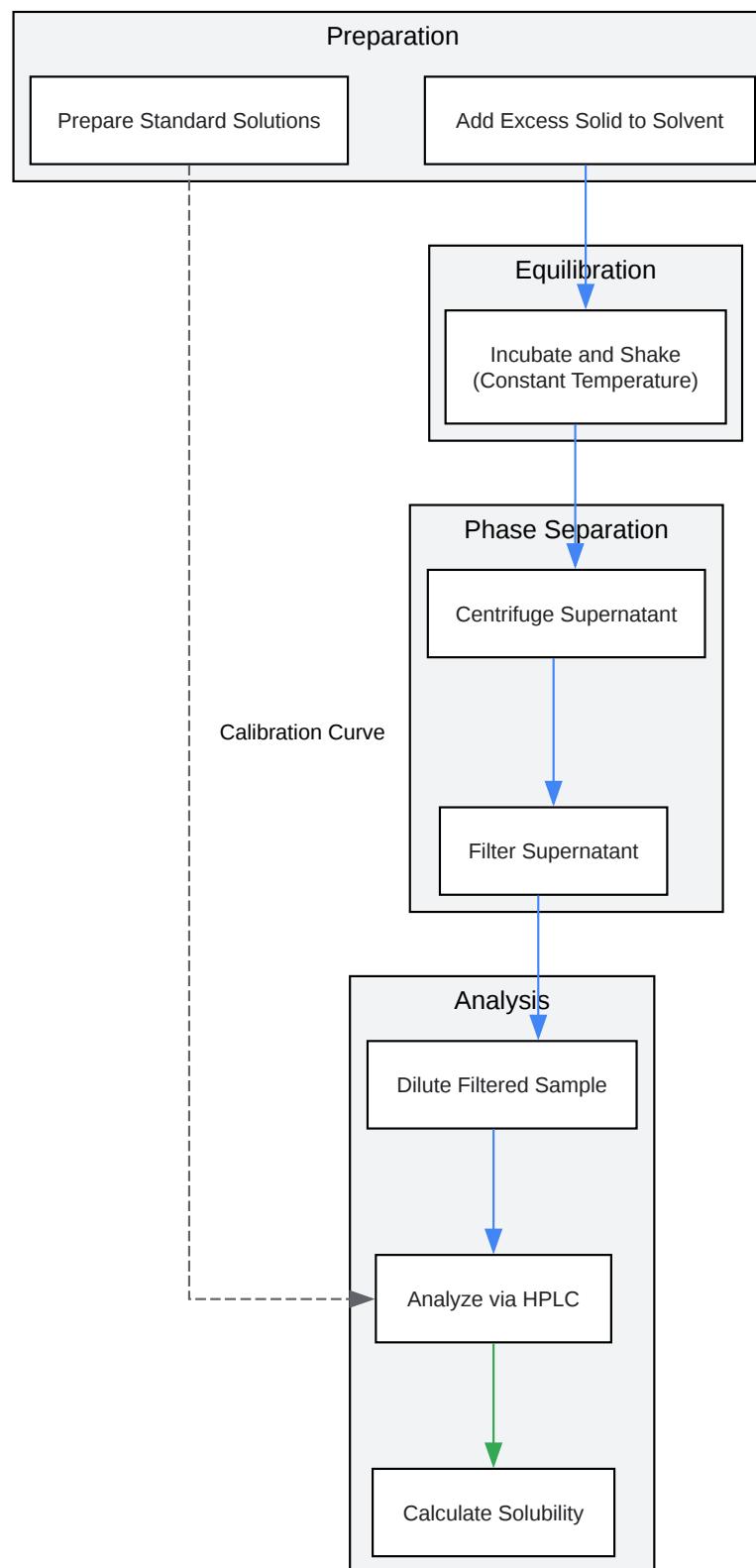
- Volumetric flasks
- Analytical balance
- Shaking incubator or orbital shaker with temperature control
- Centrifuge
- Syringe filters (e.g., 0.22 µm PTFE or PVDF)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or other quantitative analytical instrumentation.
- Calibrated pipettes

Methodology:

- Preparation of Standard Solutions: A series of standard solutions of the compound at known concentrations are prepared in the chosen solvent to generate a calibration curve.
- Sample Preparation: An excess amount of the solid compound is added to a known volume of the solvent in a sealed vial. This ensures that a saturated solution is achieved.
- Equilibration: The vials are placed in a shaking incubator set to a constant temperature (e.g., 25 °C or 37 °C) and agitated for a predetermined period (e.g., 24-72 hours) to allow the system to reach equilibrium.
- Phase Separation: After equilibration, the samples are allowed to stand to allow the undissolved solid to settle. A portion of the supernatant is then carefully removed and centrifuged at high speed to pellet any remaining suspended solids.
- Sample Filtration and Dilution: The clear supernatant is filtered through a syringe filter to remove any fine particulates. The filtered saturated solution is then accurately diluted with the solvent to a concentration that falls within the range of the calibration curve.
- Quantitative Analysis: The concentration of the diluted sample is determined using a validated analytical method, typically HPLC.

- Calculation of Solubility: The solubility of the compound is calculated by multiplying the measured concentration of the diluted sample by the dilution factor.

Experimental Workflow for Solubility Determination

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Caption: Workflow for Equilibrium Solubility Determination.

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